

Essential Safety and Operational Guide for Handling Azepan-4-one

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Compound of Interest

Compound Name: Azepan-4-one

Cat. No.: B024970

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This guide provides immediate and essential safety protocols, operational procedures, and disposal plans for handling **Azepan-4-one**, targeting researchers, scientists, and professionals in drug development. Adherence to these guidelines is crucial for ensuring laboratory safety and minimizing environmental impact.

Azepan-4-one and its common salt, **Azepan-4-one** hydrochloride, are compounds that require careful handling due to their potential health hazards.^{[1][2]} This document outlines the necessary personal protective equipment (PPE), step-by-step handling procedures, and compliant disposal methods.

Quantitative Data

For quick reference, the following table summarizes key quantitative data for **Azepan-4-one** and its hydrochloride salt.

Property	Azepan-4-one	Azepan-4-one hydrochloride	Source(s)
Molecular Formula	C ₆ H ₁₁ NO	C ₆ H ₁₂ ClNO	[3][4]
Molecular Weight	113.16 g/mol	149.62 g/mol	[3][5]
CAS Number	105416-56-6	50492-22-3	[2][3]
Appearance	Solid	Solid	[6]
Melting Point	Not available	176-181 °C (179 °C)	[2][7]
Boiling Point	198.4±23.0 °C at 760 mmHg	Not available	[8]
Flash Point	91.7±22.8 °C (>110 °C)	>110 °C	[2][8]
Density	1.0±0.1 g/cm ³	Not available	[8]

Hazard Identification and Personal Protective Equipment (PPE)

Azepan-4-one hydrochloride is classified as hazardous.[2] It is harmful if swallowed or inhaled, causes skin irritation, and can result in serious eye damage.[1][7] It may also cause respiratory irritation.[1] Therefore, a comprehensive PPE strategy is mandatory.

Required Personal Protective Equipment:

- **Eye and Face Protection:** Chemical splash goggles are required.[7] For tasks with a higher risk of splashing, a face shield should be worn in addition to goggles.[9][10]
- **Hand Protection:** Chemical-resistant gloves, such as nitrile or butyl rubber, are essential.[11] [12] Gloves should be inspected for integrity before each use and hands should be washed thoroughly after removal.[6]
- **Body Protection:** A flame-resistant lab coat should be worn to protect against splashes.[6][12] For handling larger quantities or in situations with a higher risk of exposure, coveralls may be necessary.[13]

- Respiratory Protection: All handling of **Azepan-4-one** should be performed in a certified chemical fume hood to minimize the risk of inhalation.[6][11] If a fume hood is not available, a properly fitted respirator (e.g., NIOSH-certified N95 or better) is required.[9]

Operational Plan: Step-by-Step Handling Procedure

A systematic approach to handling **Azepan-4-one** is critical to ensure safety.

1. Preparation and Planning:

- Conduct a thorough risk assessment for the specific experimental protocol.
- Ensure a certified chemical fume hood is available and functioning correctly.[11]
- Gather and inspect all necessary PPE before starting work.[6]
- Locate the nearest safety shower and eyewash station.

2. Handling:

- Don the appropriate PPE as outlined above.
- Perform all manipulations of **Azepan-4-one** within the chemical fume hood.[11]
- Avoid direct contact with skin and eyes, and prevent inhalation of dust or vapors.[14]
- Keep the container tightly closed when not in use.[6]

3. Post-Handling:

- Decontaminate all surfaces and equipment that have come into contact with the chemical.
- Properly remove and dispose of contaminated PPE as hazardous waste.
- Store the primary container of **Azepan-4-one** in a cool, dry, and well-ventilated area.[14]
Some sources recommend refrigeration.[11]
- Wash hands and any exposed skin thoroughly with soap and water after handling.[11]

Disposal Plan: Step-by-Step Guidance

Proper disposal of **Azepan-4-one** and its waste is essential to prevent environmental contamination and ensure regulatory compliance.

1. Waste Collection:

- Collect all waste materials containing **Azepan-4-one** (e.g., residual chemical, contaminated consumables) in a dedicated, clearly labeled, and leak-proof hazardous waste container.[12]

- The container must be compatible with the chemical.

2. Labeling:

- Label the waste container with "Hazardous Waste" and the full chemical name: "**Azepan-4-one**".[\[12\]](#)
- Include the approximate quantity and the date of accumulation.

3. Storage of Waste:

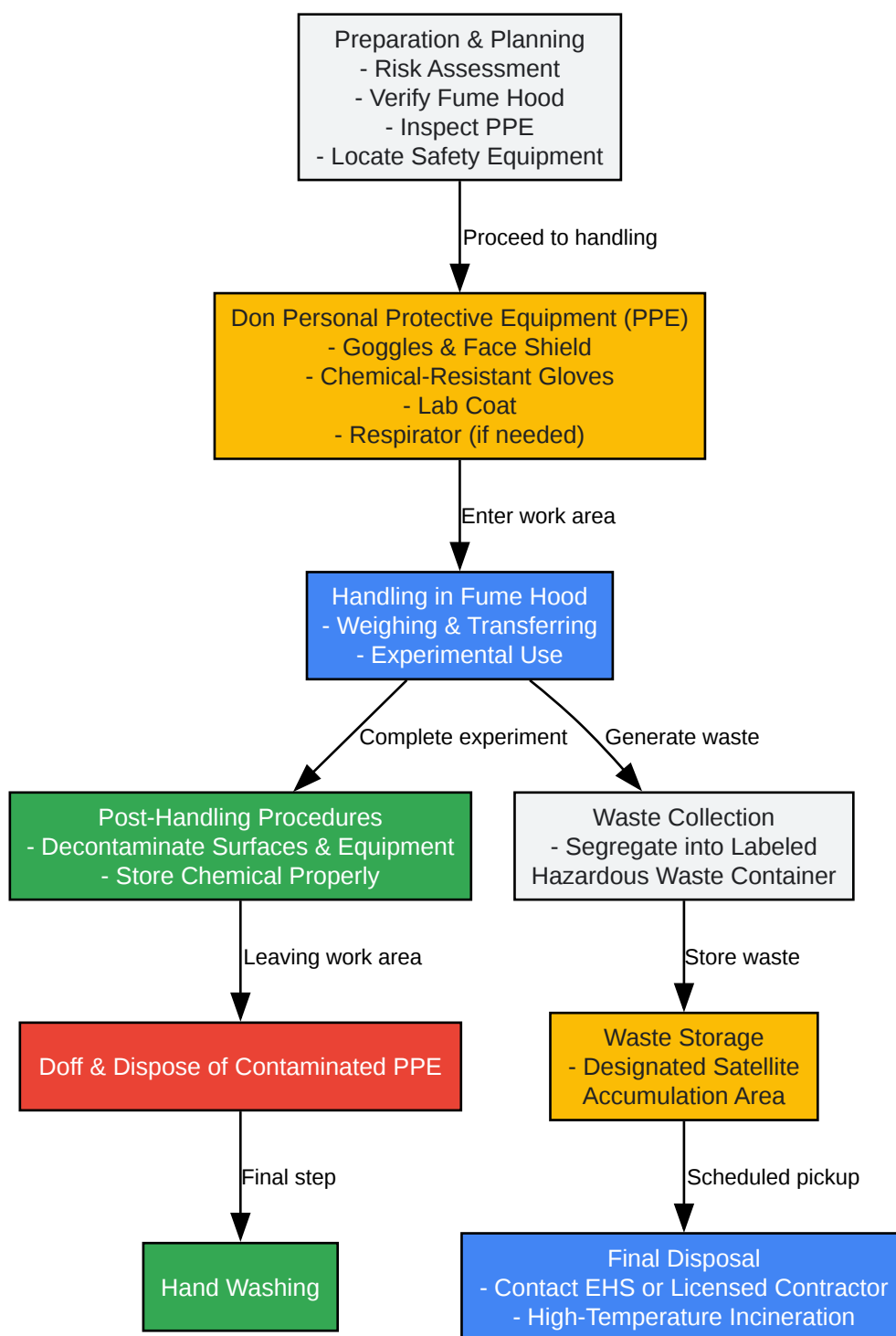
- Store the hazardous waste container in a designated and secure satellite accumulation area within the laboratory.[\[12\]](#)

4. Final Disposal:

- Never dispose of **Azepan-4-one** down the drain or in the regular solid waste.[\[11\]](#)[\[12\]](#)
- Arrange for the disposal of the chemical waste through your institution's Environmental Health and Safety (EHS) department or a licensed hazardous waste disposal contractor.[\[12\]](#) High-temperature incineration is often the preferred method for such organic compounds.[\[12\]](#)

Workflow and Logical Relationships

The following diagram illustrates the workflow for the safe handling and disposal of **Azepan-4-one**.



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